Technical Support Center: Quinoline Methanesulfonate Stability

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Compound of Interest

Compound Name:	*5,7-Dichloroquinolin-8-yl methanesulfonate*
CAS No.:	*27092-50-8*
Cat. No.:	*B11835349*

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Ticket Category: API Stability & Degradation Pathways Assigned Specialist: Senior Application Scientist Status: Active Guide

Core Degradation Landscape

Overview: The Stability Paradox

Quinoline methanesulfonates (mesylates) are frequently selected in drug development (e.g., Lenvatinib mesylate) to enhance the aqueous solubility of lipophilic quinoline bases. However, this salt form introduces a specific set of degradation risks that are distinct from the free base.

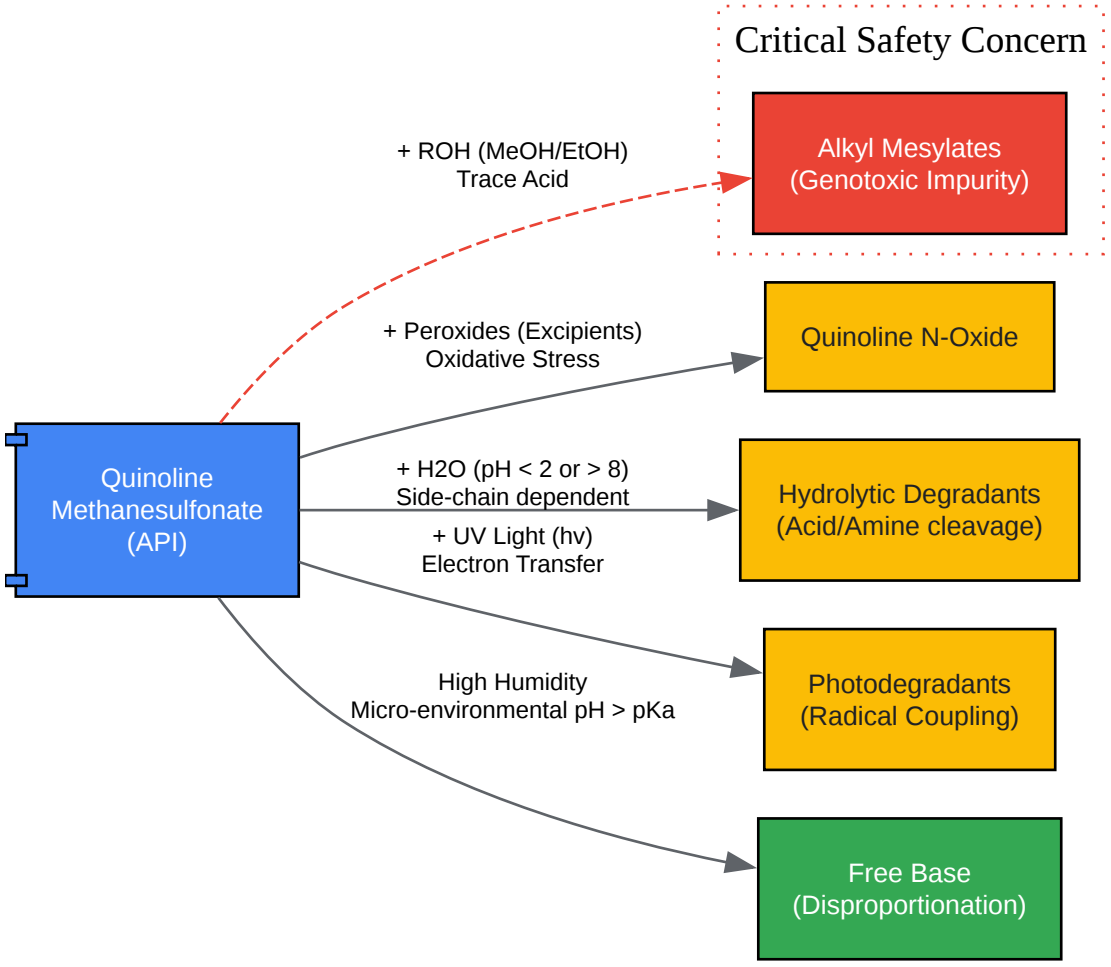
The degradation profile is governed by three competing vectors:

- The Mesylate Vector: Risk of alkyl mesylate formation (genotoxicity).[1]
- The Quinoline Vector: Susceptibility to N-oxidation and photolysis.
- The Functional Vector: Hydrolysis of sensitive side chains (amides, ureas) often attached to the quinoline scaffold.

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Visual Pathway Analysis

The following diagram maps the critical degradation nodes for a generic Quinoline Methanesulfonate.



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Figure 1: Master degradation map illustrating the five primary instability vectors for quinoline mesylates.

Technical Modules & Troubleshooting

Module 1: The Genotoxic Shadow (Alkyl Mesylates)

Severity: Critical (ICH M7) Mechanism: Methanesulfonic acid (MSA) can react with residual alcohols (methanol, ethanol, isopropanol) used in synthesis or processing to form alkyl

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mesylates (e.g., Methyl Methanesulfonate - MMS).

Support Ticket #101: "We are detecting a new peak in GC-MS after switching recrystallization solvents."

Diagnostic Question	Technical Insight	Actionable Solution
Did you use an alcohol?	Alcohols are nucleophiles. In the presence of excess MSA (proton source), they attack the sulfonate.	Immediate: Switch to non-alcoholic solvents (Acetone, Ethyl Acetate) if possible.
Is the reaction anhydrous?	Water competes with alcohol for the sulfonate, effectively suppressing ester formation.[2]	Protocol: Add small % of water (0.5-1.0%) to the crystallization solvent to hydrolyze any formed esters.
Is there excess acid?	Alkyl mesylate formation is acid-catalyzed.	Check: Ensure stoichiometry is 1:1 or slightly base-heavy if the salt permits.

> *Senior Scientist Note: Alkyl mesylates are volatile. Do not rely on HPLC-UV for detection; they require GC-MS or derivatization methods.*

Module 2: Oxidative Degradation (N-Oxidation)

Severity: Moderate to High Mechanism: The nitrogen atom in the quinoline ring has a lone pair susceptible to electrophilic attack by reactive oxygen species (ROS), forming Quinoline N-Oxide.

Support Ticket #205: "Impurity X increases during stability testing in capsules, but not in the bulk API."

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- Root Cause: This suggests excipient incompatibility. Many fillers (e.g., Povidone, PEG) contain trace peroxides.
- Mechanism: Peroxides attack the Quinoline Nitrogen

  N-Oxide formation.
- Troubleshooting Steps:
  - Excipient Screening: Test API compatibility with excipients having low peroxide values.
  - Antioxidants: Evaluate the addition of Sodium Metabisulfite or Ascorbic Acid.
  - Packaging: Ensure low oxygen permeability (blister packs with aluminum foil).

Module 3: Hydrolytic Pathways (Side-Chain Vulnerability)

Severity: Variable (Structure Dependent) Mechanism: While the quinoline ring is robust, mesylate salts create an acidic microenvironment (pH ~1-2 in solution) which accelerates the hydrolysis of attached amides, ureas, or esters.

Case Study: Lenvatinib Mesylate Lenvatinib contains a urea linkage and an amide group. Under stress:

- Amide Hydrolysis: Converts the carboxamide to a carboxylic acid.
- Urea Cleavage: Breaks the molecule into a quinoline amine and a cyclopropyl amine derivative.

Support Ticket #308: "Significant degradation observed in dissolution media (0.1N HCl)."

- Diagnosis: Acid-catalyzed hydrolysis of the side chain.[3]
- Solution:
  - Formulation: Incorporate a pH modifier (e.g., Sodium Carbonate) within the tablet matrix to buffer the micro-environmental pH during dissolution.

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- Storage: Strict humidity control. Moisture + Acidity = Rapid Hydrolysis.

Experimental Protocols (Stress Testing)

To validate the stability profile, perform the following forced degradation studies.

Protocol A: Assessment of Alkyl Mesylate Potential

Objective: Determine if the process generates genotoxic impurities.

- Preparation: Dissolve API (100 mg) in the target alcoholic solvent (e.g., Methanol, 5 mL).
- Stress: Add 1.1 equivalents of Methanesulfonic Acid (excess acid condition).
- Incubation: Reflux for 24 hours.
- Analysis: Analyze via GC-MS (SIM mode) targeting Methyl Methanesulfonate (MMS).
- Control: Repeat with 1% water added to the solvent.
  - Pass Criteria: MMS levels < Threshold of Toxicological Concern (TTC).

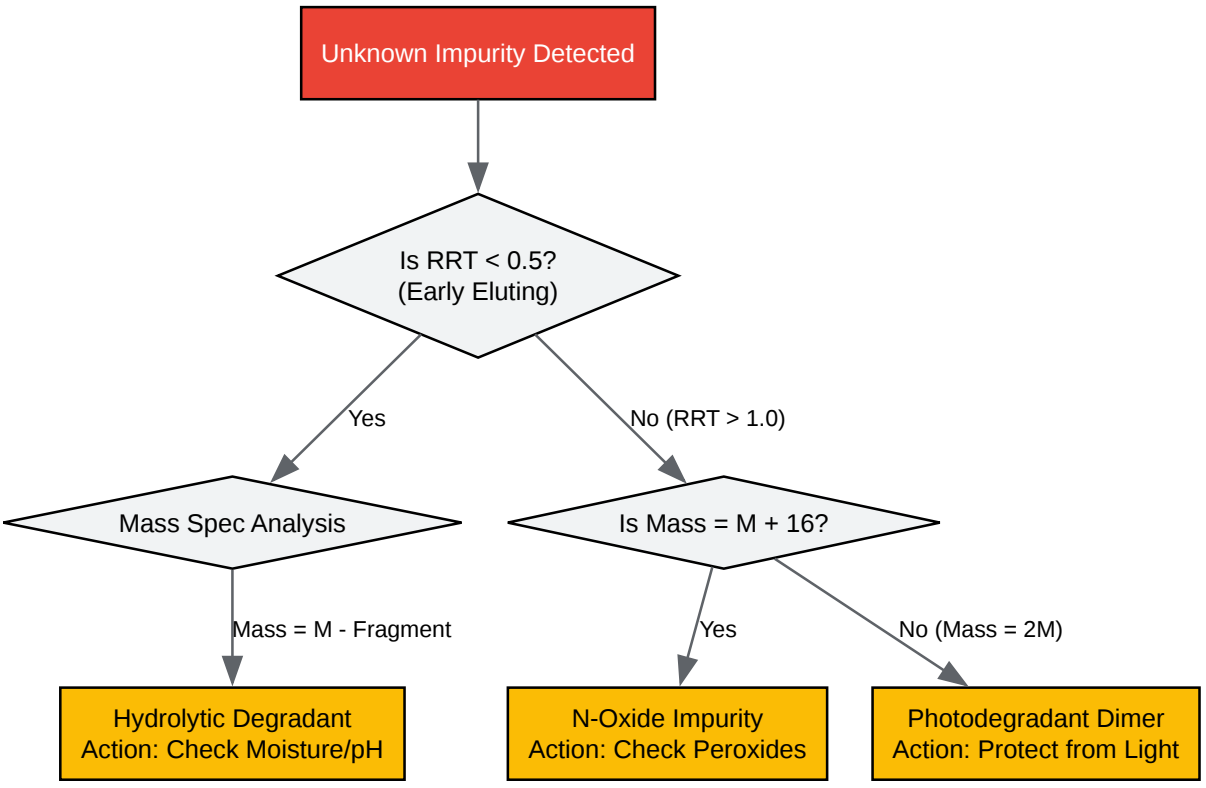
Protocol B: Oxidative Stress (N-Oxide Identification)

- Preparation: Prepare a 1 mg/mL solution of API in Acetonitrile/Water (50:50).
- Stress: Add Hydrogen Peroxide (H_2O_2) to a final concentration of 3%.
- Incubation: Store at Room Temperature for 4-8 hours.
- Quench: Add Sodium Bisulfite solution to neutralize excess peroxide.
- Analysis: HPLC-UV/MS. Look for a peak with M+16 mass shift (Oxygen addition).

Troubleshooting Decision Tree

Use this logic flow when an unknown impurity appears.

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Figure 2: Logic flow for rapid identification of unknown impurities in quinoline mesylates.

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